

Preparation of S-[2-(Dimethylamino)ethyl] ethanethioate Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: **S-[2-(Dimethylamino)ethyl] ethanethioate**

Cat. No.: **B097198**

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Abstract

This document provides detailed application notes and standardized protocols for the preparation of stock solutions of **S-[2-(Dimethylamino)ethyl] ethanethioate** (CAS No: 18719-14-7). **S-[2-(Dimethylamino)ethyl] ethanethioate** is an organosulfur compound utilized in various scientific research applications, including organic synthesis and studies of biological activity.^[1] Accurate and consistent preparation of stock solutions is critical for obtaining reproducible experimental results. These guidelines cover the essential physicochemical properties, recommended solvents, storage conditions, and safety precautions for handling this compound.

Introduction

S-[2-(Dimethylamino)ethyl] ethanethioate is a thioester with the molecular formula C₆H₁₃NOS and a molecular weight of 147.24 g/mol.^{[1][2][3]} Its structure contains a reactive thioester linkage and a tertiary amine, making it a versatile reagent in chemical synthesis and a compound of interest for biological screening. Proper preparation of stock solutions is the first step in ensuring the reliability and reproducibility of experiments involving this compound. This

document outlines the necessary procedures for preparing stock solutions for in vitro and in vivo studies.

Physicochemical Properties

A summary of the key physicochemical properties of **S-[2-(Dimethylamino)ethyl] ethanethioate** is presented in Table 1. Understanding these properties is crucial for selecting appropriate solvents and handling procedures.

Table 1: Physicochemical Data for **S-[2-(Dimethylamino)ethyl] ethanethioate**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ NOS	[1][2][3]
Molecular Weight	147.24 g/mol	[1][2][3]
CAS Number	18719-14-7	[1][2][3]
Appearance	Not specified, typically a liquid or solid	
Boiling Point	179.1°C at 760 mmHg	[4]
Density	1.009 g/cm ³	[4]
LogP	0.8277	[1][4]
pKa (Predicted)	8.55 ± 0.28	[4]

Recommended Solvents and Stock Solution Concentrations

The choice of solvent is critical for ensuring the stability and solubility of **S-[2-(Dimethylamino)ethyl] ethanethioate**. Based on its chemical structure and the properties of similar compounds, the following solvents are recommended.

Table 2: Recommended Solvents and Concentrations for Stock Solutions

Solvent	Recommended Max Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 10 mg/mL	Use fresh, anhydrous DMSO to minimize degradation. [5] Suitable for most in vitro assays.
Ethanol	≥ 10 mg/mL	May be suitable for some applications, but volatility should be considered.
Phosphate-Buffered Saline (PBS), pH 7.2	Estimated at ~5 mg/mL	For applications where organic solvents are not suitable. Prepare fresh daily as aqueous stability may be limited. [6]

Note: It is always recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Experimental Protocols

Preparation of a 10 mg/mL Stock Solution in DMSO

Materials:

- **S-[2-(Dimethylamino)ethyl] ethanethioate**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Weighing: Accurately weigh the desired amount of **S-[2-(Dimethylamino)ethyl] ethanethioate** in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the compound.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mg/mL solution, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but monitor for any signs of degradation.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for long-term storage.

Preparation of an Aqueous Working Solution in PBS

Materials:

- **S-[2-(Dimethylamino)ethyl] ethanethioate** stock solution in DMSO
- Sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile conical tubes
- Calibrated pipettes

Procedure:

- Dilution: Based on the desired final concentration, calculate the volume of the DMSO stock solution needed.
- Addition to Buffer: Add the calculated volume of the DMSO stock solution to the appropriate volume of sterile PBS. It is recommended to add the stock solution to the buffer while gently vortexing to ensure rapid and uniform mixing.

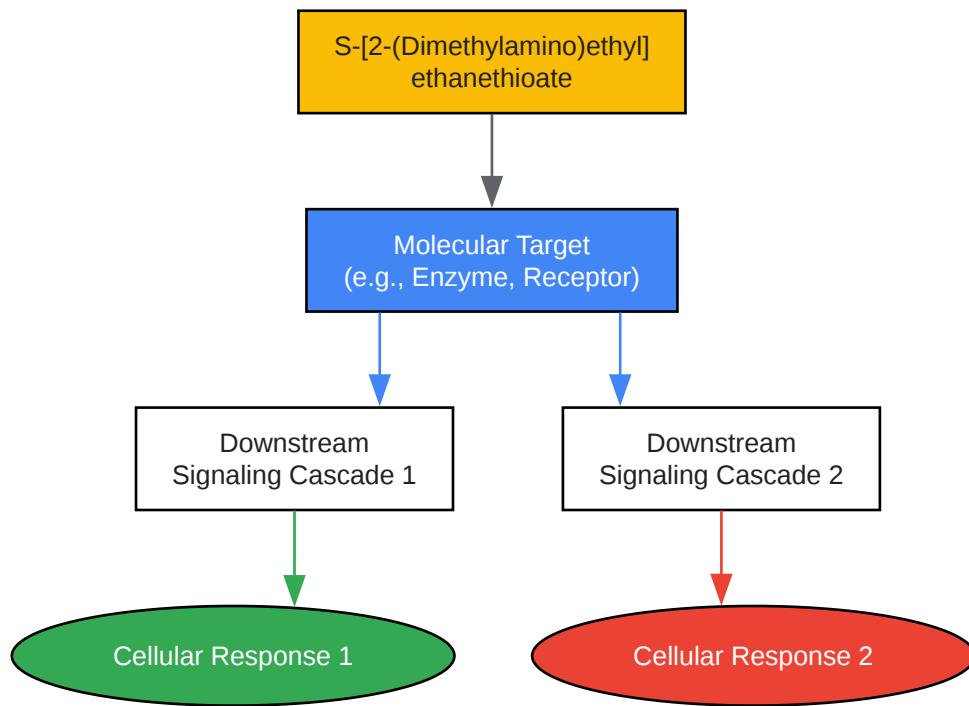
- Final Concentration: Ensure that the final concentration of the organic solvent (e.g., DMSO) is minimal to avoid any physiological effects in the experiment.[6]
- Usage: Use the freshly prepared aqueous solution immediately or within the same day. Do not store aqueous solutions for extended periods.[6]

Safety Precautions

- Handle **S-[2-(Dimethylamino)ethyl] ethanethioate** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust or vapors and prevent contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing stock and working solutions of **S-[2-(Dimethylamino)ethyl] ethanethioate**.



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